

PF-04217903 mesylate solubility problems in aqueous media

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Compound of Interest

Compound Name: PF-04217903 mesylate

Cat. No.: B1679679

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Technical Support Center: PF-04217903 Mesylate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **PF-04217903 mesylate**, focusing on its solubility challenges in aqueous media.

Frequently Asked Questions (FAQs)

Q1: What is PF-04217903 and what is its mechanism of action?

PF-04217903 is a potent and highly selective, ATP-competitive small-molecule inhibitor of the c-Met (mesenchymal-epithelial transition factor) receptor tyrosine kinase.[1] c-Met, also known as the hepatocyte growth factor (HGF) receptor, is a proto-oncogene that plays a key role in tumor cell proliferation, survival, invasion, and angiogenesis.[2] PF-04217903 binds to the ATP-binding site of c-Met, inhibiting its autophosphorylation and the subsequent activation of downstream signaling pathways, which may lead to the inhibition of tumor cell growth and migration.[1][2] It displays over 1,000-fold selectivity for c-Met compared to a broad panel of other kinases.[3][4]

Q2: What are the recommended solvents for dissolving **PF-04217903 mesylate**?

PF-04217903 mesylate is soluble in dimethyl sulfoxide (DMSO).[1][5] It is largely insoluble in water and ethanol.[1][6] For in vitro experiments, it is recommended to prepare a high-concentration stock solution in anhydrous DMSO.[1]

Q3: How should I prepare and store stock solutions of **PF-04217903 mesylate**?

It is advisable to prepare a stock solution of at least 10 mM in high-quality, anhydrous DMSO. [1][5] To minimize moisture absorption, allow the powdered compound to equilibrate to room temperature before opening the vial.[1] Stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles and stored at -20°C or -80°C for long-term stability.[1]

Q4: What is the stability of **PF-04217903 mesylate** stock solutions?

PF-04217903 mesylate powder is stable for up to 3 years when stored at -20°C.[1] In DMSO, stock solutions are stable for up to 2 years at -80°C and for 1 year at -20°C.[1][7] For optimal results, it is recommended to use freshly prepared working solutions for experiments.[1]

Troubleshooting Guide: Aqueous Solubility Problems

A common challenge encountered when working with **PF-04217903 mesylate** is its precipitation upon dilution from a DMSO stock solution into aqueous media such as cell culture medium or buffers.[1] This is due to the hydrophobic nature of the compound and the abrupt change in solvent polarity.[1]

Issue: Precipitation of **PF-04217903 mesylate** upon dilution in aqueous media.

Question: My **PF-04217903 mesylate** precipitates out of solution when I dilute my DMSO stock into my aqueous experimental medium. What can I do to prevent this?

Answer: This is a frequent issue with hydrophobic compounds. Here are several troubleshooting steps you can take:

- **Lower the Final Concentration:** The intended final concentration of **PF-04217903 mesylate** in your assay may be above its aqueous solubility limit. Try reducing the final concentration to see if the compound remains in solution.[1]
- **Optimize Final DMSO Concentration:** While keeping the final DMSO concentration low to avoid solvent-induced cytotoxicity (typically below 0.5%) is crucial, a slightly higher concentration might be necessary to maintain the solubility of **PF-04217903 mesylate**. [1] It

is important to run a vehicle control with the same final DMSO concentration to ensure that the solvent is not affecting your experimental results.[\[1\]](#)

- Use a Serum-Free or Low-Serum Medium for Dilution: Proteins in serum can sometimes contribute to the precipitation of small molecules. Try preparing the final dilution in a serum-free or low-serum medium immediately before adding it to your cells.[\[1\]](#)
- Perform Serial Dilutions: Instead of a single large dilution, perform a series of smaller, sequential dilutions of the DMSO stock solution into the aqueous medium. This more gradual change in solvent polarity can help to prevent the compound from precipitating.[\[1\]](#)
- Ultrasonic Treatment: In some cases, brief ultrasonic treatment may be needed to fully dissolve the compound in DMSO before preparing aqueous dilutions.[\[8\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for **PF-04217903 mesylate**.

Table 1: Solubility of **PF-04217903 Mesylate**

Solvent	Solubility	Notes
DMSO	Up to 100 mM [9]	Fresh, anhydrous DMSO is recommended as it is hygroscopic. [6] Ultrasonic treatment may be needed. [8]
Water	Insoluble [6]	
Ethanol	Insoluble [6]	

Table 2: Potency of PF-04217903

Parameter	Value	Cell Line/Assay Conditions
K _i (c-Met)	4.8 nM[10]	Human c-Met
IC ₅₀ (c-Met phosphorylation)	4.8 nM[6]	A549 cells
IC ₅₀ (Cell Proliferation)	12 nM[10]	GTL-16 cells
IC ₅₀ (Cell Proliferation)	30 nM[10]	H1993 cells
IC ₅₀ (Apoptosis)	31 nM[10]	GTL-16 cells

Experimental Protocols

Protocol 1: Preparation of **PF-04217903 Mesylate** Stock Solution

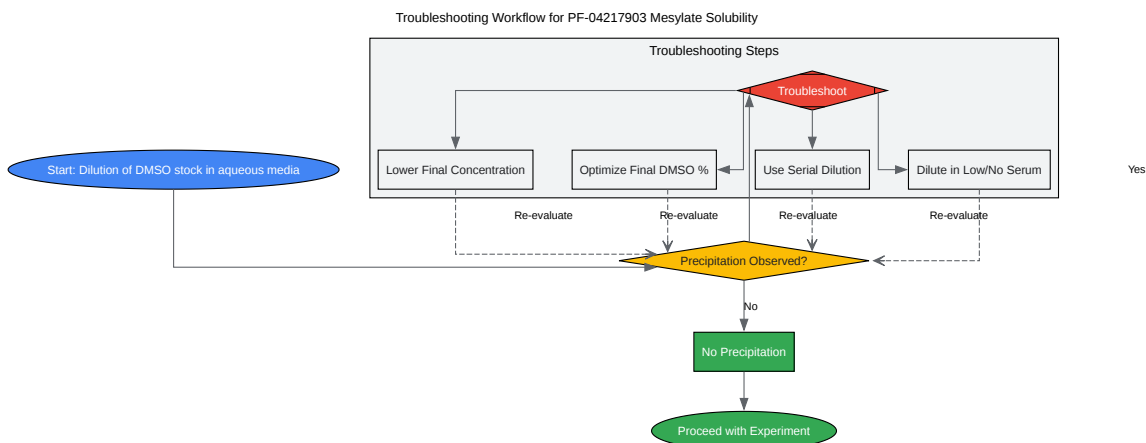
- Allow the vial of powdered **PF-04217903 mesylate** to equilibrate to room temperature before opening.[1]
- Add the appropriate volume of high-quality, anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).[5]
- If necessary, briefly sonicate the solution to ensure complete dissolution.[8]
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[1]
- Store the aliquots at -20°C or -80°C.[1]

Protocol 2: General Method for Cellular Assays

- Culture your cells of interest to the desired confluency.
- Prepare a fresh serial dilution of your **PF-04217903 mesylate** DMSO stock solution in the appropriate aqueous medium (e.g., serum-free cell culture medium).
- Carefully add the diluted compound to your cells, ensuring gentle mixing.

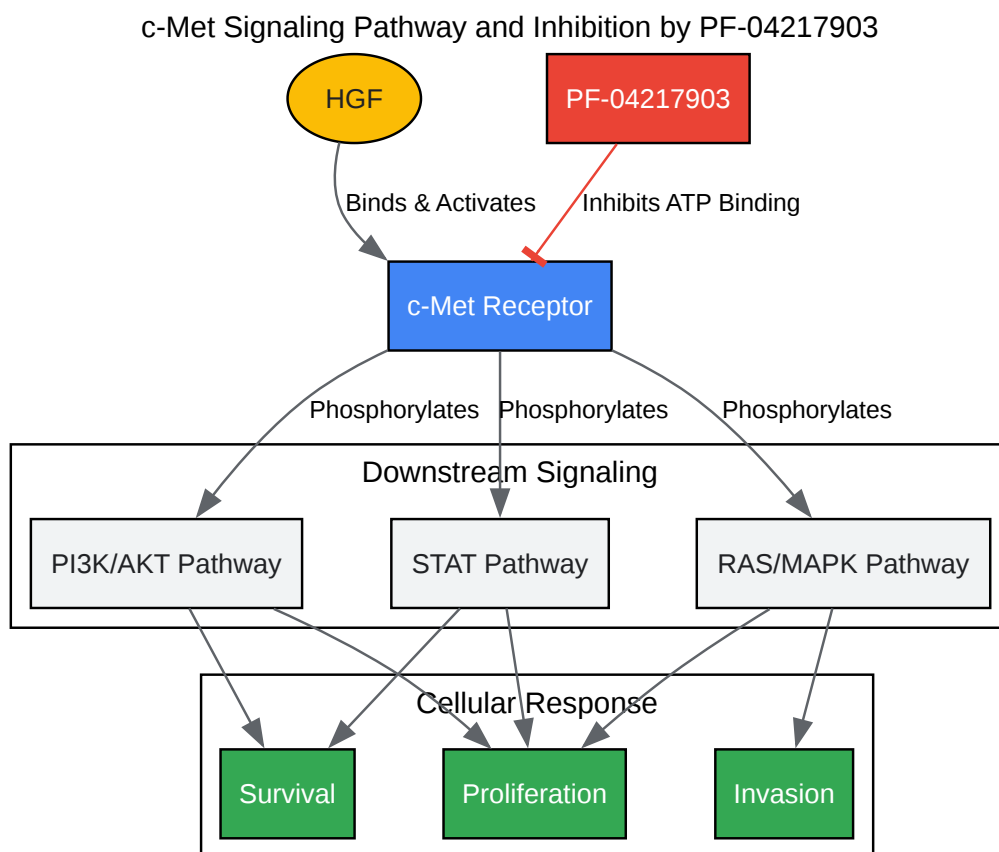
- Include a vehicle control group that is treated with the same final concentration of DMSO as the highest concentration of **PF-04217903 mesylate** used.^[1]
- Incubate the cells for the desired period.
- Proceed with your downstream analysis (e.g., cell viability assay, western blot for c-Met phosphorylation).

Visualizations



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Caption: Troubleshooting workflow for **PF-04217903 mesylate** solubility issues.



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Caption: The c-Met signaling pathway and its inhibition by PF-04217903.

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